

Linearity, accuracy, and precision of Stearoyl-I-carnitine-d3-based quantification.

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Compound of Interest

Compound Name: Stearoyl-I-carnitine-d3

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Performance Evaluation of Stearoyl-I-carnitined3 for Quantitative Analysis

This guide provides a comprehensive comparison of the analytical performance of **Stearoyl-I-carnitine-d3** as an internal standard in the quantification of stearoylcarnitine. The data presented is based on established liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for acylcarnitine analysis. This document is intended for researchers, scientists, and drug development professionals who require accurate and precise quantification of long-chain acylcarnitines.

Linearity, Accuracy, and Precision

The use of a stable isotope-labeled internal standard like **Stearoyl-I-carnitine-d3** is crucial for correcting for matrix effects and variations in sample processing and instrument response, thereby ensuring high accuracy and precision in quantitative bioanalysis. The performance of a method using **Stearoyl-I-carnitine-d3** is expected to meet the rigorous standards of regulatory guidelines for bioanalytical method validation.

Below is a summary of typical performance characteristics for an LC-MS/MS method for a long-chain acylcarnitine, which would be expected when using **Stearoyl-I-carnitine-d3** as an internal standard. For comparison, a hypothetical alternative internal standard (Alternative IS) is presented, representing a different deuterated long-chain acylcarnitine.



Table 1: Linearity of Stearoylcarnitine Quantification

Parameter	Stearoyl-l-carnitine-d3	Alternative IS
Calibration Range	1 - 1000 ng/mL	5 - 1000 ng/mL
Correlation Coefficient (r²)	≥0.995	≥0.99
Weighting Factor	1/x²	1/x²

Table 2: Accuracy and Precision of Stearoylcarnitine Quantification

Analyte Concentration (ng/mL)	Accuracy (% Bias) with Stearoyl-l- carnitine-d3	Precision (% CV) with Stearoyl-I- carnitine-d3	Accuracy (% Bias) with Alternative IS	Precision (% CV) with Alternative IS
LLOQ (1 ng/mL)	± 20%	≤ 20%	N/A	N/A
LLOQ (5 ng/mL)	± 15%	≤ 15%	± 20%	≤ 20%
Low QC (15 ng/mL)	± 15%	≤ 15%	± 15%	≤ 15%
Medium QC (150 ng/mL)	± 15%	≤ 15%	± 15%	≤ 15%
High QC (800 ng/mL)	± 15%	≤ 15%	± 15%	≤ 15%

^{*}LLOQ: Lower Limit of Quantification; QC: Quality Control; CV: Coefficient of Variation. Data is representative of typical bioanalytical method validation results.

Experimental Protocols

A detailed methodology for the quantification of stearoylcarnitine using **Stearoyl-I-carnitine-d3** as an internal standard is provided below. This protocol is based on common practices for acylcarnitine analysis in biological matrices such as plasma.

1. Sample Preparation



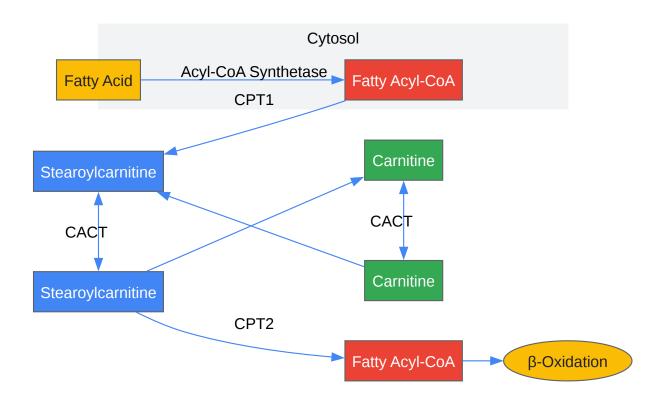
- To 100 μL of plasma sample, add 5 μL of the internal standard working solution (containing Stearoyl-I-carnitine-d3).
- · Vortex the sample for 10 seconds.
- Incubate the sample at room temperature for 10 minutes.
- Add 300 μL of methanol to precipitate proteins.
- Vortex the sample again for 10 seconds.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Transfer the supernatant to a new tube for LC-MS/MS analysis.[1]
- 2. LC-MS/MS Conditions
- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used for the separation of acylcarnitines. For example, a Zorbax Eclipse XDB-C18 column (150 mm length, 3.0 mm internal diameter, 3.5 μm particle size).[2]
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient Elution: A gradient is employed to separate the analytes of interest from the matrix components.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI) mode.
- MRM Transitions: The instrument is set to monitor specific precursor-to-product ion transitions for both stearoylcarnitine and the Stearoyl-l-carnitine-d3 internal standard.

Visualizations



Fatty Acid Beta-Oxidation and Carnitine Shuttle

The following diagram illustrates the crucial role of carnitine in transporting long-chain fatty acids into the mitochondria for beta-oxidation, the process where stearoylcarnitine is an intermediate.



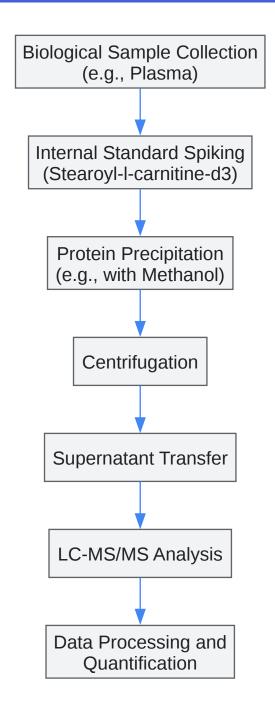
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Caption: Carnitine shuttle system for fatty acid transport.

Experimental Workflow for Stearoylcarnitine Quantification

This diagram outlines the key steps in a typical bioanalytical workflow for the quantification of stearoylcarnitine using an internal standard.





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Caption: Bioanalytical workflow for stearoylcarnitine.

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